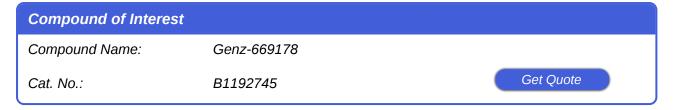


Genz-669178 Administration in Mouse Models of Malaria: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Genz-669178 is a potent and selective inhibitor of the Plasmodium falciparum dihydroorotate dehydrogenase (pfDHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway. [1] Unlike their human hosts, malaria parasites are solely reliant on this pathway for the synthesis of pyrimidines, making pfDHODH a promising target for antimalarial drug development. This document provides detailed application notes and protocols for the administration and evaluation of Genz-669178 in mouse models of malaria, based on available preclinical data for the compound and its close analogs.

Data Presentation

The following tables summarize the in vitro and in vivo efficacy of **Genz-669178** and its related analogs against Plasmodium species.

Table 1: In Vitro Potency of **Genz-669178** Against Dihydroorotate Dehydrogenase (DHODH)



Target Enzyme	IC50 (nM)	
P. falciparum DHODH	Double-digit nanomolar potency	
P. berghei DHODH	Double-digit nanomolar potency	
P. vivax DHODH	Double-digit nanomolar potency	
Human DHODH	No significant activity	

Source: Data extrapolated from studies on the N-alkyl-5-(1H-benzimidazol-1-yl)thiophene-2-carboxamide series.

Table 2: In Vivo Efficacy of Genz-669178 Analogs in P. berghei Mouse Model

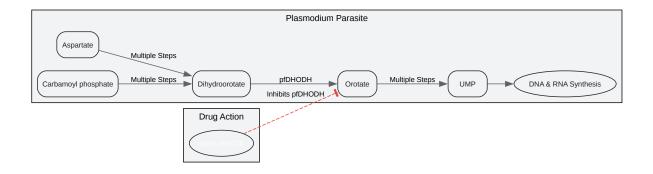
Compound	Dosing Regimen	Efficacy Metric	Value
N-alkyl-5-(1H-benzimidazol-1-yl)thiophene-2-carboxamide series (including Genz-669178)	Oral, twice daily for 4 days	ED50	13–21 mg/kg/day
Genz-667348 (analog)	Oral, twice daily	Sterile Cure	100 mg/kg/day

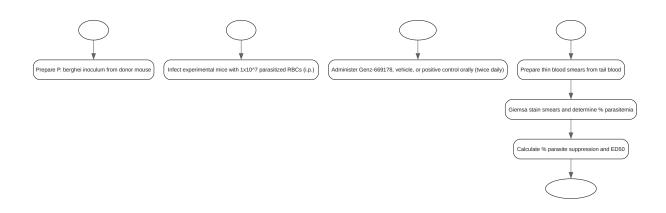
Source: Data from studies on **Genz-669178** and its analogs.

Signaling Pathway

Genz-669178 exerts its antimalarial effect by inhibiting the de novo pyrimidine biosynthesis pathway in Plasmodium. Specifically, it targets the enzyme dihydroorotate dehydrogenase (DHODH), which catalyzes the conversion of dihydroorotate to orotate. This inhibition depletes the parasite's supply of pyrimidines, which are essential for DNA and RNA synthesis, thereby halting its replication and proliferation.







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References

- 1. researchgate.net [researchgate.net]
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